

# Technical Guide to the Physical Properties of **cis-3-Decene**

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## Compound of Interest

Compound Name: *cis-3-Decene*

Cat. No.: *B091391*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **cis-3-Decene**, including estimated values and detailed experimental protocols for their determination. This information is critical for professionals in research and development who require accurate physical property data for reaction setup, process design, and chemical analysis.

## Physicochemical Data of **cis-3-Decene**

The accurate determination of physical properties such as boiling and melting points is fundamental to the characterization of a chemical compound. The following table summarizes the available data for **cis-3-Decene**. It is important to note that the listed values are estimates, as specific experimental determinations are not readily available in the current literature.

Property	Value	Unit	Data Type
Boiling Point	166.82	°C	Estimated[1]
Melting Point	-56.93	°C	Estimated[1]

## Experimental Protocols for Determination of Physical Properties

To ensure the purity of the sample and the accuracy of the physical property measurements, a combination of chromatographic and thermal analysis techniques is recommended.

## Purity Assessment: Gas Chromatography-Mass Spectrometry (GC-MS)

Prior to the determination of boiling and melting points, the purity of the **cis-3-Decene** sample should be ascertained. GC-MS is a powerful analytical technique for separating and identifying components in a mixture.

### Methodology:

- **Sample Preparation:** A dilute solution of **cis-3-Decene** is prepared in a volatile organic solvent, such as hexane or dichloromethane.
- **Injection:** A small volume (typically 1  $\mu\text{L}$ ) of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of the sample components between the mobile gas phase and the stationary phase coated on the column walls. The temperature of the column is gradually increased to facilitate the elution of the components.
- **Detection and Identification:** As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized, and the resulting fragments are separated based on their mass-to-charge ratio, generating a unique mass spectrum for each component. The identity of **cis-3-Decene** can be confirmed by comparing its mass spectrum to a reference library. The purity is determined by the relative area of the corresponding peak in the chromatogram.

## Melting Point Determination: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly sensitive thermoanalytical technique used to determine the melting point and other thermal transitions of a material.

#### Methodology:

- **Sample Preparation:** A small, accurately weighed amount of the purified **cis-3-Decene** sample (typically 5-15 mg) is placed in an aluminum DSC pan. The pan is hermetically sealed to prevent any loss of volatile material.
- **Instrument Setup:** The DSC instrument is purged with an inert gas, such as nitrogen, to create an inert atmosphere. An empty, sealed aluminum pan is used as a reference.
- **Thermal Program:** The sample and reference are subjected to a controlled temperature program. This typically involves an initial cooling and heating cycle to erase the thermal history of the sample, followed by a final heating ramp at a constant rate (e.g., 10 °C/min).
- **Data Analysis:** The DSC instrument measures the difference in heat flow between the sample and the reference as a function of temperature. When the sample melts, it absorbs energy, resulting in an endothermic peak on the DSC thermogram. The melting point is typically determined as the onset temperature of this peak.

## Boiling Point Determination: Distillation Method

The boiling point can be determined with high accuracy using a simple distillation apparatus.

#### Methodology:

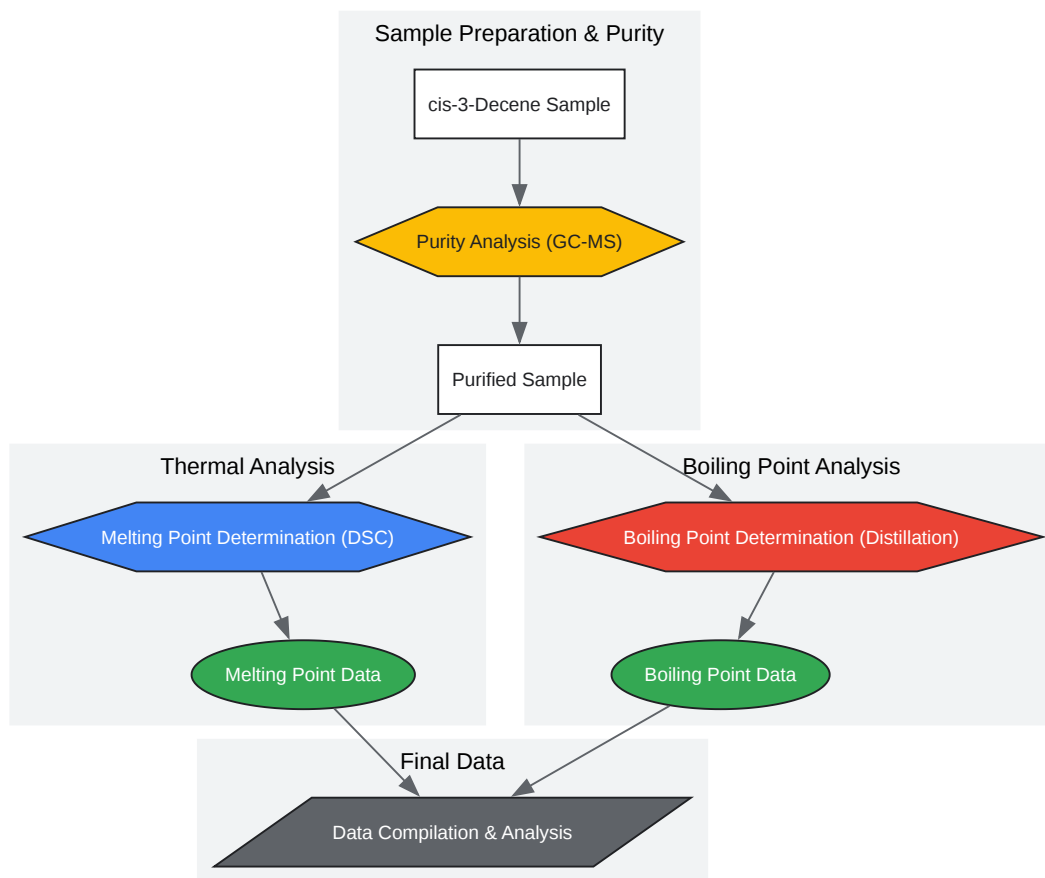
- **Apparatus Setup:** A distillation flask is filled with the **cis-3-Decene** sample and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser, and a thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes. This stable temperature, at which the vapor and liquid are in equilibrium, is the boiling point of the substance at the measured atmospheric pressure.
- **Pressure Correction:** Since the boiling point is dependent on pressure, the recorded atmospheric pressure should be noted, and a correction can be applied to determine the

normal boiling point at standard pressure (1 atm).

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the comprehensive determination of the physical properties of a liquid sample like **cis-3-Decene**.

## Workflow for Physical Property Determination of cis-3-Decene

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Caption: Workflow for Physical Property Determination.

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## References

- 1. 19398-86-8 CAS MSDS (CIS-3-DECENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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